

A Technical Guide to the Chemical Properties of 10H-Phenoxazine-10-propanoic acid

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Compound of Interest

Compound Name: 10H-Phenoxazine-10-propanoic acid

Cat. No.: B3116789

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties, synthesis, biological activities, and applications of **10H-Phenoxazine-10-propanoic acid**. The information is curated for professionals in research and drug development, with a focus on quantitative data, experimental context, and logical relationships.

Core Chemical and Physical Properties

10H-Phenoxazine-10-propanoic acid is a heterocyclic compound built upon a phenoxazine core.^[1] This tricyclic structure, composed of two benzene rings fused to an oxazine ring, is a key scaffold in medicinal chemistry and materials science.^[1] The addition of a propanoic acid moiety at the 10-position introduces a versatile functional group for further chemical modification.

The key identifying and physicochemical properties of the compound are summarized in the table below.

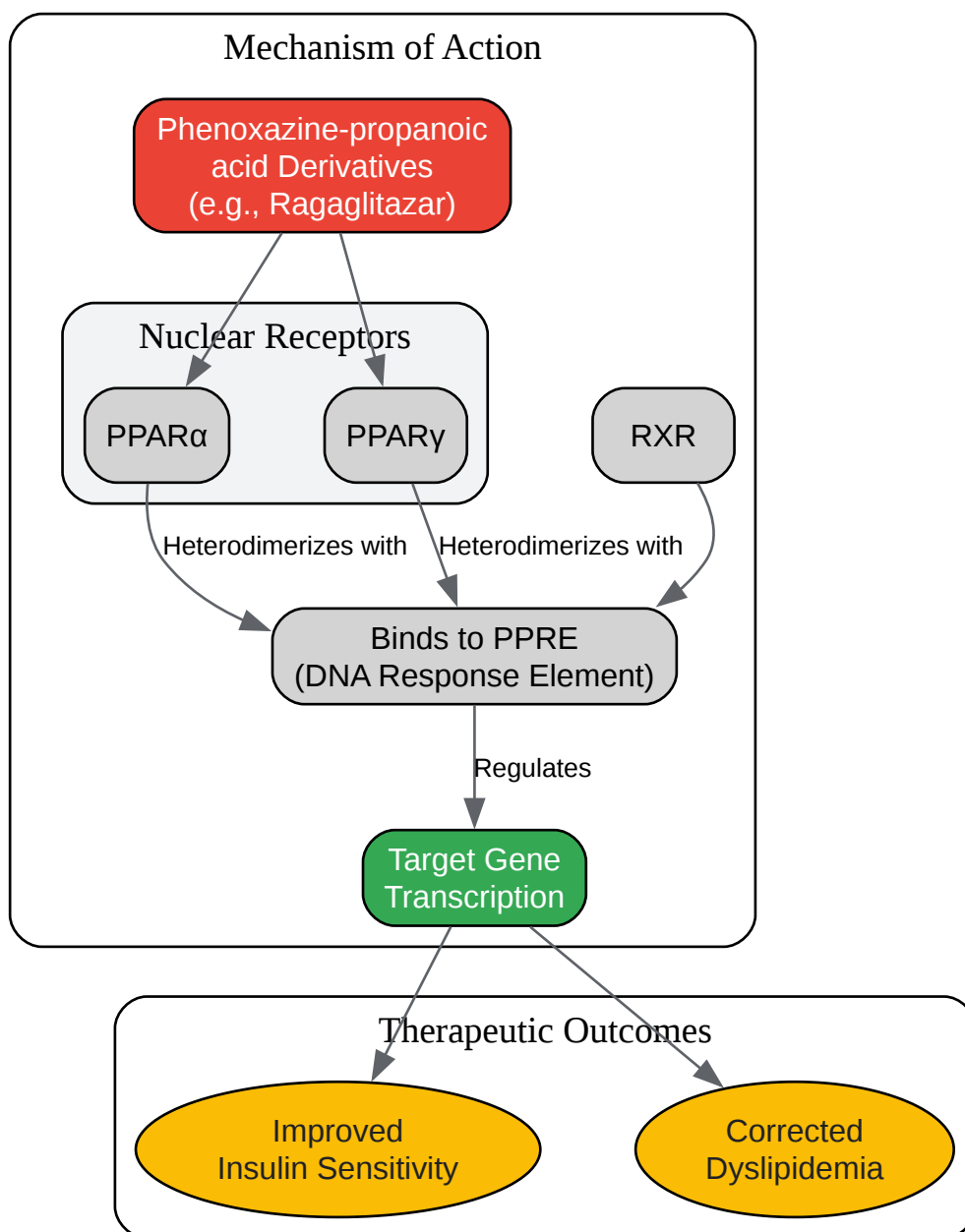
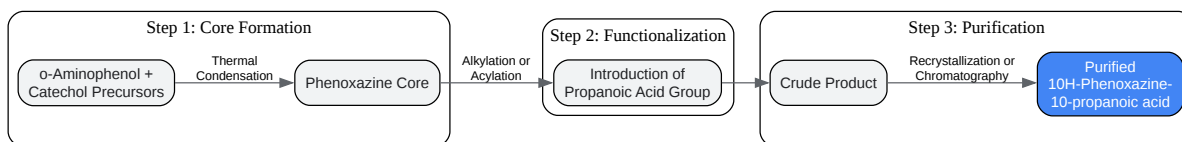
Property	Value	Reference
IUPAC Name	3-phenoxazin-10-ylpropanoic acid	[1]
CAS Number	21977-42-4	[1][2]
Molecular Formula	C ₁₅ H ₁₃ NO ₃	[1][2]
Molecular Weight	255.27 g/mol	[1][2]
Canonical SMILES	<chem>C1=CC=C2C(=C1)N(C3=CC=CC=C3O2)CCC(=O)O</chem>	[1][2]
InChI Key	AWOWBVDJKXFKFV-UHFFFAOYSA-N	[1]
Exact Mass	255.08954328	[2]
XLogP3	2.7	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	4	[2]
Rotatable Bond Count	3	[2]
Polar Surface Area (PSA)	49.77 Å ²	[2]
Complexity	311	[2]

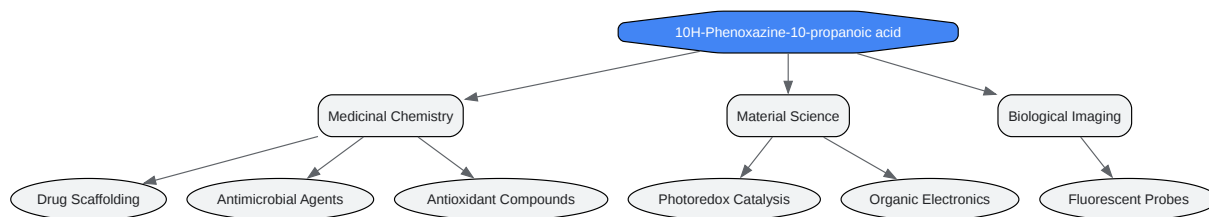
Note: Experimental data for properties such as melting point, boiling point, and pKa are not readily available in the reviewed literature. A structurally similar compound, 3-(10H-phenothiazin-10-yl)propanoic acid, has a reported melting point of 161-164 °C.[3]

Synthesis and Purification

The synthesis of **10H-Phenoxazine-10-propanoic acid** can be approached through a multi-step process that involves creating the core heterocycle followed by its functionalization.[1]

A general synthesis workflow is outlined below:





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References

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- 2. 10H-Phenoxazine-10-propanoic acid | lookchem [lookchem.com]
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